Spectroscopic Profile of 4-Chloro-5,6-dimethylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Chloro-5,6-dimethylpyrimidine*
CAS No.:	*67434-65-5*
Cat. No.:	*B1590225*

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Introduction

4-Chloro-5,6-dimethylpyrimidine stands as a pivotal heterocyclic building block in medicinal chemistry and materials science. As a substituted pyrimidine, its structural framework is a precursor to a wide array of functionalized molecules with potential biological activity. The precise placement of the chloro- and dimethyl-substituents on the pyrimidine ring dictates its reactivity and physicochemical properties, making a thorough understanding of its molecular structure paramount for its effective use in research and development. This guide provides an in-depth analysis of the spectroscopic characteristics of **4-Chloro-5,6-dimethylpyrimidine**, offering researchers a foundational understanding for compound verification and further synthetic endeavors.

Important Disclaimer: Use of Predicted Spectroscopic Data

The experimental spectroscopic data for **4-Chloro-5,6-dimethylpyrimidine** (CAS No: 67434-65-5) is not readily available in published literature or spectral databases. Therefore, this technical guide has been constructed using high-quality, algorithmically-generated in silico

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predictions. These predictions are derived from computational models that apply established principles of spectroscopy.

As a Senior Application Scientist, I must emphasize that while these predicted spectra are valuable for preliminary identification and structural hypothesis, they are not a substitute for empirical data. Researchers should consider this guide a starting point and are strongly encouraged to acquire and validate this data experimentally before proceeding with critical applications in drug development or other scientific research. The methodologies described herein represent standard laboratory practices for such experimental verification.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of an organic molecule. For **4-Chloro-5,6-dimethylpyrimidine**, ^{1}H and ^{13}C NMR provide unambiguous confirmation of the substituent placement and the electronic environment of the pyrimidine core.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum is expected to be relatively simple, showing one aromatic proton and two distinct methyl groups. The chemical shift of the lone pyrimidine proton is influenced by the electron-withdrawing effects of the adjacent nitrogen atoms and the chlorine atom.

Predicted Chemical Shift (δ)	Multiplicity	Integration	Assignment
~8.6 ppm	Singlet (s)	1H	H2 (Aromatic)
~2.5 ppm	Singlet (s)	3H	C6-CH_3
~2.3 ppm	Singlet (s)	3H	C5-CH_3

Expert Interpretation: The downfield shift of the H2 proton to approximately 8.6 ppm is characteristic of a proton on an electron-deficient aromatic ring, flanked by two nitrogen atoms. The two methyl groups, though attached to the same aromatic ring, are in slightly different chemical environments. The C6-methyl group is adjacent to a nitrogen atom, while the C5-methyl group is adjacent to both a carbon and the chloro-substituted carbon, resulting in

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distinct singlet signals. The absence of any splitting patterns (couplings) for all signals confirms their magnetic isolation from other protons.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule and insight into their hybridization and electronic state.

Predicted Chemical Shift (δ)	Carbon Assignment
~163 ppm	C4 (C-Cl)
~161 ppm	C6
~158 ppm	C2
~129 ppm	C5
~23 ppm	C6-CH_3
~15 ppm	C5-CH_3

Expert Interpretation: The carbon atoms directly bonded to the electronegative nitrogen and chlorine atoms (C2, C4, C6) are significantly deshielded, appearing at the downfield end of the spectrum (~158-163 ppm). The C4 carbon, bearing the chlorine atom, is expected to be the most downfield. The C5 carbon, substituted with a methyl group, is the most shielded of the ring carbons. The two methyl carbons are observed in the aliphatic region, with their distinct chemical shifts reflecting the different electronic environments at the C5 and C6 positions.

Diagram: NMR Structural Assignment

Caption: Predicted NMR assignments for **4-Chloro-5,6-dimethylpyrimidine**.

II. Infrared (IR) Spectroscopy

IR spectroscopy is an essential technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Spectral Data

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Predicted Wavenumber (cm^{-1})	Vibrational Mode	Functional Group Assignment
~3050 cm^{-1}	C-H Stretch	Aromatic C-H
~2950-2850 cm^{-1}	C-H Stretch	Methyl (CH_3) groups
~1580-1550 cm^{-1}	C=N Stretch	Pyrimidine ring
~1450-1400 cm^{-1}	C=C Stretch	Pyrimidine ring
~1380 cm^{-1}	C-H Bend	Methyl (CH_3) groups
~1100-1000 cm^{-1}	C-Cl Stretch	Aryl-Chloride

Expert Interpretation: The IR spectrum is expected to be dominated by vibrations characteristic of the substituted pyrimidine ring and the methyl groups. The aromatic C-H stretch appears at a lower frequency than typical aromatic compounds due to the electron-withdrawing nature of the ring nitrogens. The strong absorptions in the 1600-1400 cm^{-1} region are highly characteristic of the pyrimidine ring's C=N and C=C stretching vibrations.[1] The presence of the C-Cl bond is indicated by a stretching vibration in the fingerprint region, typically around 1100-1000 cm^{-1}.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and elemental composition.

Predicted Mass Spectrometry Data (Electron Ionization)

m/z (mass-to-charge)	Predicted Identity	Isotopic Pattern
142 / 144	$[M]^+$ (Molecular Ion)	~3:1 ratio (due to $^{35}Cl/^{37}Cl$)
127 / 129	$[M - CH_3]^+$	~3:1 ratio
107	$[M - Cl]^+$	Single peak
80	$[M - Cl - HCN]^+$	Single peak

Expert Interpretation: The molecular ion peak is expected to show a characteristic M/M+2 isotopic pattern with a ratio of approximately 3:1, which is a definitive indicator of the presence

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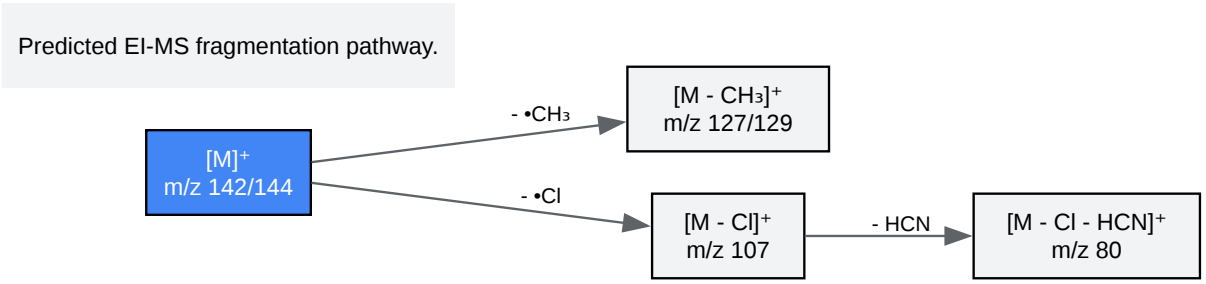
of a single chlorine atom. The primary fragmentation pathways would likely involve the loss of a methyl radical ($[M - CH_3]^+$) and the loss of a chlorine radical ($[M - Cl]^+$). Subsequent fragmentation of the $[M - Cl]^+$ ion could involve the elimination of a neutral molecule of hydrogen cyanide (HCN), a common fragmentation pattern for nitrogen-containing heterocyclic compounds, leading to a fragment at m/z 80.

Diagram: Predicted Mass Spectrometry Fragmentation



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Caption: Predicted EI-MS fragmentation pathway.

IV. Experimental Protocols

To obtain empirical data for **4-Chloro-5,6-dimethylpyrimidine**, the following standard operating procedures are recommended.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of the solid **4-Chloro-5,6-dimethylpyrimidine** sample.
  - Transfer the solid into a clean, dry NMR tube.
  - Add approximately 0.7 mL of a suitable deuterated solvent, such as Chloroform-d ($CDCl_3$) or Dimethyl sulfoxide-d_6 (DMSO-d_6). $CDCl_3$ is often a good first choice for non-polar to moderately polar compounds.

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- Cap the NMR tube and gently vortex or sonicate until the sample is completely dissolved.

- Instrument Setup & Acquisition (Example on a 400 MHz Spectrometer):
  - Insert the sample into the NMR spectrometer.
  - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
  - For ^{1}H NMR, acquire the spectrum using a standard pulse program. A spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds are typical starting points.
  - For ^{13}C NMR, use a proton-decoupled pulse sequence. A wider spectral width (e.g., 240 ppm) is required. Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (from hundreds to thousands) and a longer total acquisition time will be necessary compared to ^{1}H NMR.

Protocol 2: FT-IR Spectroscopy (Attenuated Total Reflectance - ATR)

- Sample Preparation:
  - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent like isopropanol and allowing it to dry completely.
  - Place a small amount (a few milligrams) of the solid sample directly onto the center of the ATR crystal.

- Data Acquisition:
  - Lower the ATR press arm to ensure firm and even contact between the sample and the crystal.
  - Collect a background spectrum of the empty, clean ATR crystal. This is crucial to subtract any atmospheric (CO_2, H_2O) or instrumental interferences.

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- Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000-400 cm^{-1}.
- The instrument's software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Protocol 3: Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction:
  - The most common method for a stable, solid organic compound is via a direct insertion probe or by coupling the mass spectrometer to a Gas Chromatograph (GC-MS).
  - For GC-MS, dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or ethyl acetate) and inject it into the GC. The compound will be vaporized and separated from the solvent before entering the MS source.
- Ionization and Analysis:
  - In the ion source, the gaseous molecules are bombarded with high-energy electrons (typically 70 eV for EI), causing ionization and fragmentation.
  - The resulting ions are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
  - A detector records the abundance of each ion, generating the mass spectrum.

V. Conclusion

This guide provides a comprehensive, albeit predicted, spectroscopic profile of **4-Chloro-5,6-dimethylpyrimidine**. The in silico data for NMR, IR, and MS collectively offer a detailed structural fingerprint that aligns with theoretical expectations for a molecule of this constitution. The provided protocols offer a clear pathway for researchers to obtain and verify this crucial analytical data in a laboratory setting. Such empirical validation is a cornerstone of scientific integrity and is essential for advancing the application of this versatile chemical intermediate in drug discovery and beyond.

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